

## Application of Sudan I-d5 in environmental sample analysis.

Author: BenchChem Technical Support Team. Date: December 2025



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**Application Note & Protocol** 

#### Introduction

Sudan I is a synthetic azo dye classified as a Group 3 carcinogen by the International Agency for Research on Cancer (IARC). Its illegal use as an adulterant in foodstuffs to enhance color has been a significant food safety concern. Beyond adulteration, the industrial use of Sudan I and other azo dyes can lead to their release into the environment, contaminating soil and water resources. The monitoring of these dyes in environmental matrices is crucial for assessing environmental contamination and human exposure risks.

**Sudan I-d5**, a deuterated analog of Sudan I, serves as an excellent internal standard for the quantitative analysis of Sudan I in complex environmental samples. The use of a stable isotope-labeled internal standard is the gold standard in analytical chemistry, particularly for chromatographic-mass spectrometric techniques. It effectively compensates for matrix effects and variations in sample preparation and instrument response, leading to highly accurate and precise quantification.

This document provides detailed protocols for the extraction and analysis of Sudan I in water and soil samples using **Sudan I-d5** as an internal standard, employing modern analytical



techniques such as High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS).

#### **Quantitative Data Summary**

The following tables summarize the quantitative performance data for the analysis of Sudan I in environmental and related matrices.

Table 1: Method Performance for Sudan I Analysis in Water Samples

Parameter	Method	Limit of Detection (LOD)	Limit of Quantificati on (LOQ)	Recovery (%)	Reference
Sudan I	Ultrasound- assisted supramolecul ar liquid phase microextracti on	1.74 μg/L	5.75 μg/L	95.5 - 98.0	[1]
Azo Dyes	Dispersive solid-phase extraction with Fe3O4@COF -GC-MS	2.8 - 70.7 μg/kg	9.5 - 235.7 μg/kg	83.1 - 122.4	[2]

Table 2: Method Performance for Sudan Dyes in Solid Matrices (Foodstuffs as proxy for Environmental Solids)



Analyte	Matrix	Method	LOD	LOQ	Recovery (%)	Referenc e
Sudan I-IV	Chilli pepper, tomato sauce, sausage, egg yolk	Molecularly Imprinted Solid Phase Extraction (MISPE) - HPLC	-	-	85 - 101	[3][4]
Sudan I-IV	Spice samples	Ultrasound -assisted solid-liquid microextra ction	-	<1.17 μg/g	85.55 - 99.29	[5]
Sudan I-IV	Chilli powder	Modified QuEChER S - UFLC- UV	0.02–0.04 mg/kg	0.05–0.13 mg/kg	85.3 – 121.2	[6]
Sudan I-IV	Chilli products	UHPSFC- PDA	0.25 μg/mL	0.50 μg/mL	74.40 - 106.20	[7]
Sudan I-IV	Chilli powder, tomato sauce	HPLC- APPI- MS/MS	5–18 μg/l	10–24 μg/l	-	[8]
Sudan I-IV	Chili products, edible rose petals	LC-MS/MS	-	4 - 10 ppb	-	[9]
8 Sudan Dyes	Chili Powder	UPLC- MS/MS	0.001 - 0.03 mg/kg	0.002 - 0.1 mg/kg	80.7 - 104.4	[10]
15 Synthetic Dyes	Sauce, cotton	LC-MS/MS	0.7 - 5 μg/kg	7 - 15 μg/kg	82 - 119	[11]



	candy, pickle					
11 Azo Dyes	Spices	UPLC- MS/MS	-	-	93.8 - 115.2	[12]
Sudan Dyes	Chili Powder	SPE- HPLC/UV	-	-	>90	[13]

#### **Experimental Protocols**

# Protocol 1: Analysis of Sudan I in Water Samples using Ultrasound-Assisted Supramolecular Liquid Phase Microextraction (UA-SLPME) and HPLC-MS/MS

This protocol is adapted from a method for the preconcentration and determination of trace levels of Sudan I in environmental water samples.[1][14]

- 1. Materials and Reagents
- Sudan I analytical standard
- **Sudan I-d5** internal standard solution (1 μg/mL in methanol)
- 1-decanol
- Tetrahydrofuran (THF)
- Phosphate buffer (pH 4.0)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water



- Conical bottom centrifuge tubes (50 mL)
- Ultrasonic bath
- Centrifuge
- HPLC-MS/MS system
- 2. Sample Preparation and Extraction
- Collect water samples in clean glass bottles.
- In a 50 mL conical bottom centrifuge tube, place 15 mL of the water sample.
- Spike the sample with a known amount of **Sudan I-d5** internal standard solution (e.g., 50  $\mu$ L of 1  $\mu$ g/mL solution).
- Add 2 mL of pH 4.0 phosphate buffer.
- Add 100  $\mu$ L of 1-decanol and 200  $\mu$ L of THF to form the supramolecular solvent (SUPRAS). [14]
- Place the tube in an ultrasonic bath and sonicate for 4 minutes to form a cloudy solution of nano-micelles.[1]
- Centrifuge the tube for 2 minutes to separate the phases.[1]
- The SUPRAS phase containing the extracted Sudan I and Sudan I-d5 will be in the upper layer.
- Carefully collect the SUPRAS phase with a syringe.
- The collected extract is ready for HPLC-MS/MS analysis.
- 3. HPLC-MS/MS Analysis
- HPLC Column: C18 column (e.g., 2.1 x 100 mm, 1.7 μm)
- Mobile Phase: A: Water with 0.1% formic acid; B: Acetonitrile with 0.1% formic acid.



- Gradient: A suitable gradient to separate Sudan I from matrix interferences.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μL
- MS/MS Detection: Multiple Reaction Monitoring (MRM) mode.
  - Monitor the specific precursor-to-product ion transitions for Sudan I and Sudan I-d5.
- 4. Quantification
- Construct a calibration curve using standards of Sudan I prepared in a blank matrix extract and spiked with the same concentration of **Sudan I-d5** as the samples.
- Calculate the concentration of Sudan I in the samples by comparing the peak area ratio of Sudan I to Sudan I-d5 against the calibration curve.

## Protocol 2: Analysis of Sudan I in Soil Samples using Ultrasound-Assisted Extraction (UAE) and HPLC-MS/MS

This protocol is a proposed method based on the principles of ultrasound-assisted extraction for organic contaminants from solid environmental matrices.[15][16]

- 1. Materials and Reagents
- Sudan I analytical standard
- Sudan I-d5 internal standard solution (1 μg/mL in methanol)
- Acetone (HPLC grade)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)

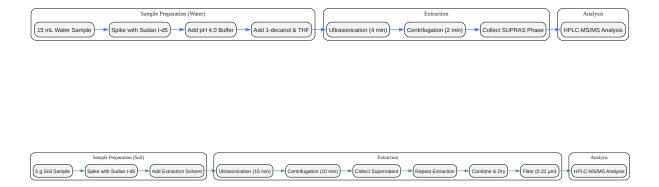


- Ultrapure water
- Anhydrous sodium sulfate
- Centrifuge tubes (50 mL)
- Ultrasonic probe or bath
- Centrifuge
- Syringe filters (0.22 μm)
- HPLC-MS/MS system
- 2. Sample Preparation and Extraction
- Collect soil samples and air-dry them. Sieve the soil to remove large debris.
- Weigh 5 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Spike the sample with a known amount of Sudan I-d5 internal standard solution (e.g., 50 μL of 1 μg/mL solution).
- Add 10 mL of an extraction solvent mixture (e.g., acetone:acetonitrile 1:1 v/v).
- Vortex the sample for 1 minute.
- Place the sample in an ultrasonic bath or use an ultrasonic probe for 15 minutes to assist the extraction.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Decant the supernatant into a clean tube.
- Repeat the extraction process (steps 4-8) with a fresh portion of the extraction solvent.
- Combine the supernatants.
- Add anhydrous sodium sulfate to remove any residual water.

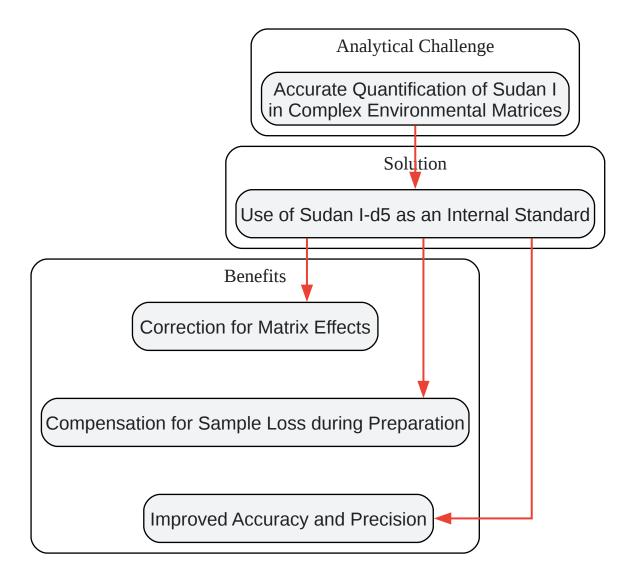


- Filter the extract through a 0.22 μm syringe filter into a vial for HPLC-MS/MS analysis.
- 3. HPLC-MS/MS Analysis
- Follow the same HPLC-MS/MS conditions as described in Protocol 1.
- 4. Quantification
- Follow the same quantification procedure as described in Protocol 1, preparing matrixmatched standards by extracting a blank soil sample.

#### **Visualizations**







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#### References

- 1. Ultrasound assisted supramolecular liquid phase microextraction procedure for Sudan I at trace level in environmental samples PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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- 3. iris.unito.it [iris.unito.it]
- 4. Determination of banned Sudan dyes in food samples by molecularly imprinted solid phase extraction-high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Ultrasound-assisted hydrophobic deep eutectic solvent based solid-liquid microextraction of Sudan dyes in spice samples PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Fast, easy, cheap, robust and safe method of analysis of Sudan dyes in chilli pepper powder PMC [pmc.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. researchgate.net [researchgate.net]
- 9. fda.gov.tw [fda.gov.tw]
- 10. scirp.org [scirp.org]
- 11. Fast and simple method for the detection and quantification of 15 synthetic dyes in sauce, cotton candy, and pickle by liquid chromatography/tandem mass spectrometry Arabian Journal of Chemistry [arabjchem.org]
- 12. lcms.cz [lcms.cz]
- 13. blob.phenomenex.com [blob.phenomenex.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. Ultrasound-assisted extraction of emerging contaminants from environmental samples | DIGITAL.CSIC [digital.csic.es]
- To cite this document: BenchChem. [Application of Sudan I-d5 in environmental sample analysis.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589186#application-of-sudan-i-d5-in-environmental-sample-analysis]

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